

Ferric Stearate: A Technical Guide to Industrial Applications

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Compound of Interest

Compound Name: *Ferric stearate*

Cat. No.: *B148104*

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Abstract

Ferric stearate, the iron (III) salt of stearic acid, is a versatile organometallic compound with a growing portfolio of industrial applications. Classified as a metallic soap, this compound's unique chemical and physical properties make it a valuable additive in the polymer and rubber industries, a catalyst in organic synthesis, and a precursor in the development of advanced nanomaterials. This technical guide provides an in-depth review of the primary industrial uses of **ferric stearate**, detailing its mechanisms of action, relevant experimental protocols, and key performance data.

Introduction to Ferric Stearate

Ferric stearate ($\text{Fe}(\text{C}_{18}\text{H}_{35}\text{O}_2)_3$) is an orange-red or brown, water-insoluble powder.[1] Its structure, consisting of a central iron (III) ion coordinated to three long-chain stearate ligands, imparts both hydrophobic and catalytic properties.[2] This dual nature is fundamental to its function across various applications. While historically used in applications such as varnish driers and photocopying, its modern utility is most prominent in materials science and chemical synthesis.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **ferric stearate** is presented in Table 1. These characteristics, such as its melting point and solubility profile, are critical determinants of its processing and performance in different industrial contexts.[\[1\]](#)

| Property | Value | References |
|------------------|--|---|
| Chemical Formula | C ₅₄ H ₁₀₅ FeO ₆ | [1] |
| Molar Mass | 906.3 g/mol | [1] [4] |
| Appearance | Orange-red or brown powder | [1] |
| Melting Point | ~84 °C (183 °F) | [1] |
| Boiling Point | 359.4 °C (678.9 °F) | [1] |
| Solubility | Insoluble in water. Soluble in hot ethanol, toluene, chloroform, acetone, benzene, and turpentine. | [1] [3] [5] |
| Classification | Metallic Soap | [1] |

Core Industrial Applications

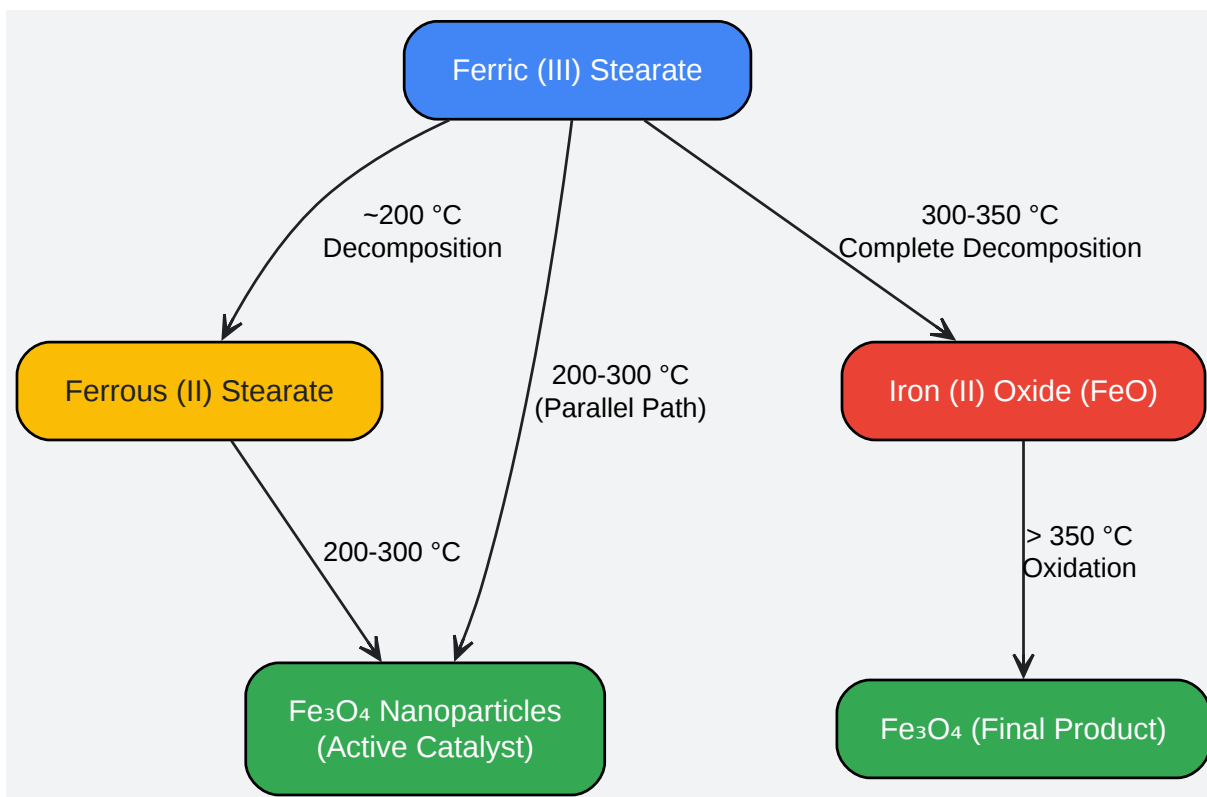
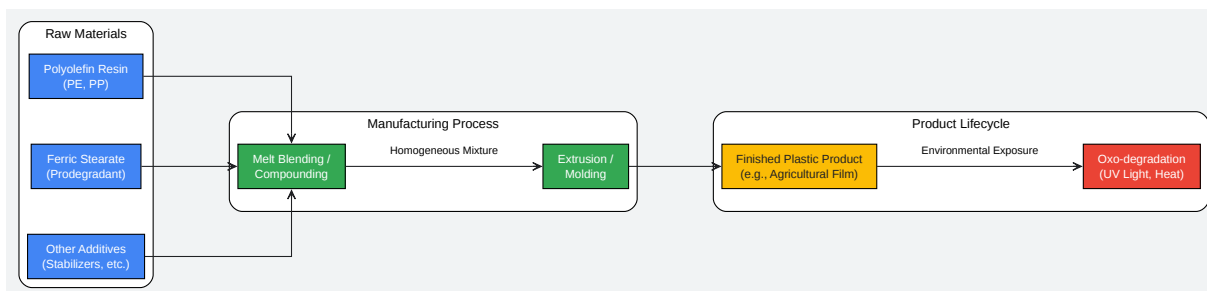
Polymer and Rubber Industries

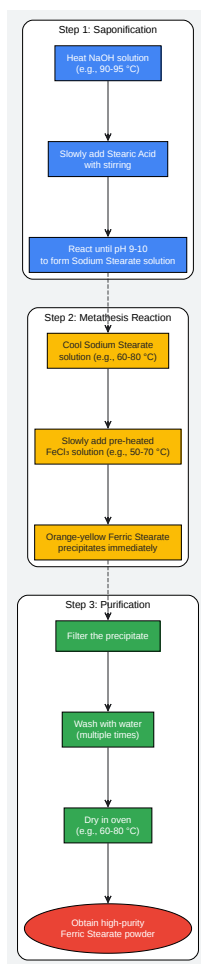
Ferric stearate, like other metallic stearates, serves multiple functions in the processing of plastics and rubbers.[\[2\]](#)[\[6\]](#) Its primary roles include acting as a lubricant, release agent, and stabilizer.[\[7\]](#)[\[8\]](#) A particularly significant application is its use as a prodegradant additive to promote the oxo-degradation of polyolefins, such as polyethylene and polypropylene.[\[9\]](#)[\[10\]](#)

- **Lubrication and Mold Release:** The long hydrocarbon chains of the stearate ligands provide lubricity, reducing friction during polymer processing.[\[11\]](#)[\[12\]](#) This improves material flow, lowers energy consumption, and prevents the polymer from adhering to molds and processing equipment.[\[7\]](#)[\[13\]](#)
- **Acid Scavenger:** In some polymer formulations, particularly PVC, metallic stearates act as acid scavengers, neutralizing acidic byproducts that can accelerate polymer degradation.[\[6\]](#)
[\[8\]](#)

- Prodegradant (Photosensitizer): **Ferric stearate** is used as a photosensitizer in the manufacturing of degradable plastics, such as agricultural films and packaging bags.^[10] When exposed to UV light and heat, it catalyzes the formation of free radicals, initiating an oxidation process that breaks down the polymer chains, making the plastic brittle and susceptible to further environmental degradation.

A logical workflow for incorporating **ferric stearate** as a prodegradant additive in plastic manufacturing is outlined below.





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